

Ethyl 6-chloronicotinate physical and chemical properties

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Compound of Interest

Compound Name: Ethyl 6-chloronicotinate

Cat. No.: B132879

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An In-depth Technical Guide to the Physical and Chemical Properties of **Ethyl 6-chloronicotinate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 6-chloronicotinate, also known as 6-chloronicotinic acid ethyl ester, is a substituted pyridine derivative with significant applications as a versatile building block in organic synthesis. Its unique molecular structure, featuring an electron-withdrawing chlorine atom and an ethyl ester group on the pyridine ring, makes it a key intermediate in the production of various pharmaceuticals and agrochemicals. This compound is particularly valued in the synthesis of anti-inflammatory and anti-cancer agents, as well as herbicides and insecticides. Its ability to participate in diverse chemical reactions, such as nucleophilic substitutions and coupling reactions, allows for the efficient creation of complex molecular scaffolds. This technical guide provides a comprehensive overview of the physical, chemical, and spectroscopic properties of **Ethyl 6-chloronicotinate**, along with relevant experimental protocols.

Chemical and Physical Properties

The properties of **Ethyl 6-chloronicotinate** are summarized in the tables below, providing a quick reference for laboratory use.

Table 1: General Information

Identifier	Value
IUPAC Name	ethyl 6-chloropy

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com